

# 2-Chloro-5-P-tolyloxazole CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-P-tolyloxazole

Cat. No.: B15402244

[Get Quote](#)

## Technical Note: Status of 2-Chloro-5-P-tolyloxazole

To the Attention of Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search for "**2-Chloro-5-p-tolyloxazole**," we have been unable to identify a specific CAS (Chemical Abstracts Service) number or definitive molecular weight for this compound. Publicly available chemical databases and scientific literature do not appear to contain entries for this exact chemical structure.

This suggests that "**2-Chloro-5-p-tolyloxazole**" may be a novel compound, one that has not been synthesized, or is not commonly available through commercial suppliers.

While information on the target compound is unavailable, data for structurally related molecules were retrieved. These include:

- 2-Chloro-5-phenyloxazole: This compound, which has a phenyl group instead of a p-tolyl group at the 5-position, has a registered CAS number of 62124-43-0 and a molecular weight of 179.61 g/mol .
- 5-(p-Tolyl)oxazole: This related structure, lacking the chloro group at the 2-position, is registered under CAS number 143659-19-2.

- 2-Chloro-5-(p-tolyl)thiazole derivatives: A number of thiazole-based analogues containing the "2-Chloro-5-(p-tolyl)" moiety were identified, though none were the requested oxazole.

**Conclusion:**

Without a confirmed CAS number and established physicochemical properties for "**2-Chloro-5-p-tolylloxazole**," it is not possible to provide an in-depth technical guide that includes experimental protocols, signaling pathways, or other detailed data as requested. The foundational information required for such a document is not present in the available scientific and chemical literature.

We advise researchers interested in this specific structure to first consult resources on novel chemical synthesis to produce and characterize the compound. Following its synthesis and confirmation of its structure and properties, further research into its biological activity and other characteristics could be pursued.

- To cite this document: BenchChem. [2-Chloro-5-P-tolylloxazole CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15402244#2-chloro-5-p-tolylloxazole-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15402244#2-chloro-5-p-tolylloxazole-cas-number-and-molecular-weight)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)